Introduction: The Critical Impact of Particle Size in Nanomaterial Applications

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Compound of Interest

Compound Name:	*Poly(titanium butoxide)*
CAS No.:	*9022-96-2*
Cat. No.:	*B1593122*

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In the realms of materials science, nanotechnology, and drug development, the precise control and accurate validation of nanoparticle size distribution are paramount. For materials derived from the hydrolysis of titanium alkoxides, such as titanium dioxide (TiO2) nanoparticles, particle size fundamentally dictates their physical, chemical, and biological properties. From the bioavailability of a nanoparticle-based drug carrier to the photocatalytic efficiency of a TiO2 coating, performance is inextricably linked to the dimensions of the constituent particles.[1] This guide, intended for researchers, scientists, and drug development professionals, provides an in-depth comparison of common analytical techniques used to validate the particle size distribution of nanoparticles synthesized from **poly(titanium butoxide)**. We will explore the nuances of a typical sol-gel synthesis and critically evaluate three orthogonal characterization methods: Dynamic Light Scattering (DLS), Scanning Electron Microscopy (SEM), and Transmission Electron Microscopy (TEM).

Section 1: The Synthesis Foundation: Controlling Particle Size at the Source

The most common and versatile route for synthesizing TiO2 nanoparticles from a titanium (IV) butoxide precursor is the sol-gel method.[2] This wet-chemical process involves two primary

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reactions: the hydrolysis of the titanium alkoxide to form titanium hydroxides, followed by the polycondensation of these intermediates to form a network of Ti-O-Ti bonds, which ultimately yields the solid oxide nanoparticles.[3]

The final particle size distribution is not an accident; it is a direct consequence of the kinetic interplay between the hydrolysis and condensation reactions. Controlling the reaction parameters is therefore the first and most critical step in achieving a desired particle size.

Causality Behind Key Synthesis Parameters:

- Precursor Concentration: The concentration of titanium butoxide influences the nucleation density. Higher concentrations can lead to a greater number of initial nuclei, which, if growth can be controlled, may result in smaller final particles.
- Water-to-Alkoxide Ratio (Rw): This is one of the most critical factors. A high water ratio leads to a rapid hydrolysis rate, creating a large number of hydroxyl groups. This can result in rapid, uncontrolled condensation and the formation of large, aggregated particles. Conversely, a slow, controlled addition of water favors steady nucleation and growth, leading to smaller, more uniform particles.[4]
- pH (Acidic vs. Basic Catalysis): The pH of the reaction medium dramatically affects both reaction rates and the surface charge of the particles.
    - Acidic conditions (e.g., using HNO_3 or HCl): Protonation of the alkoxide group accelerates the hydrolysis step. However, the resulting positively charged particles create electrostatic repulsion, which can prevent extensive aggregation and lead to the formation of stable sols with smaller particles.[5]
    - Basic conditions (e.g., using NH_4OH): Deprotonation of water accelerates the condensation step. This can lead to faster growth and potentially larger particles.
    - Isoelectric Point: For TiO2, the point of zero charge is typically around pH 5-6.5.[6][7] At this pH, particles have no net surface charge, leading to minimal electrostatic repulsion and maximum agglomeration. Therefore, synthesis is typically performed at a pH far from this point to ensure colloidal stability.[7]

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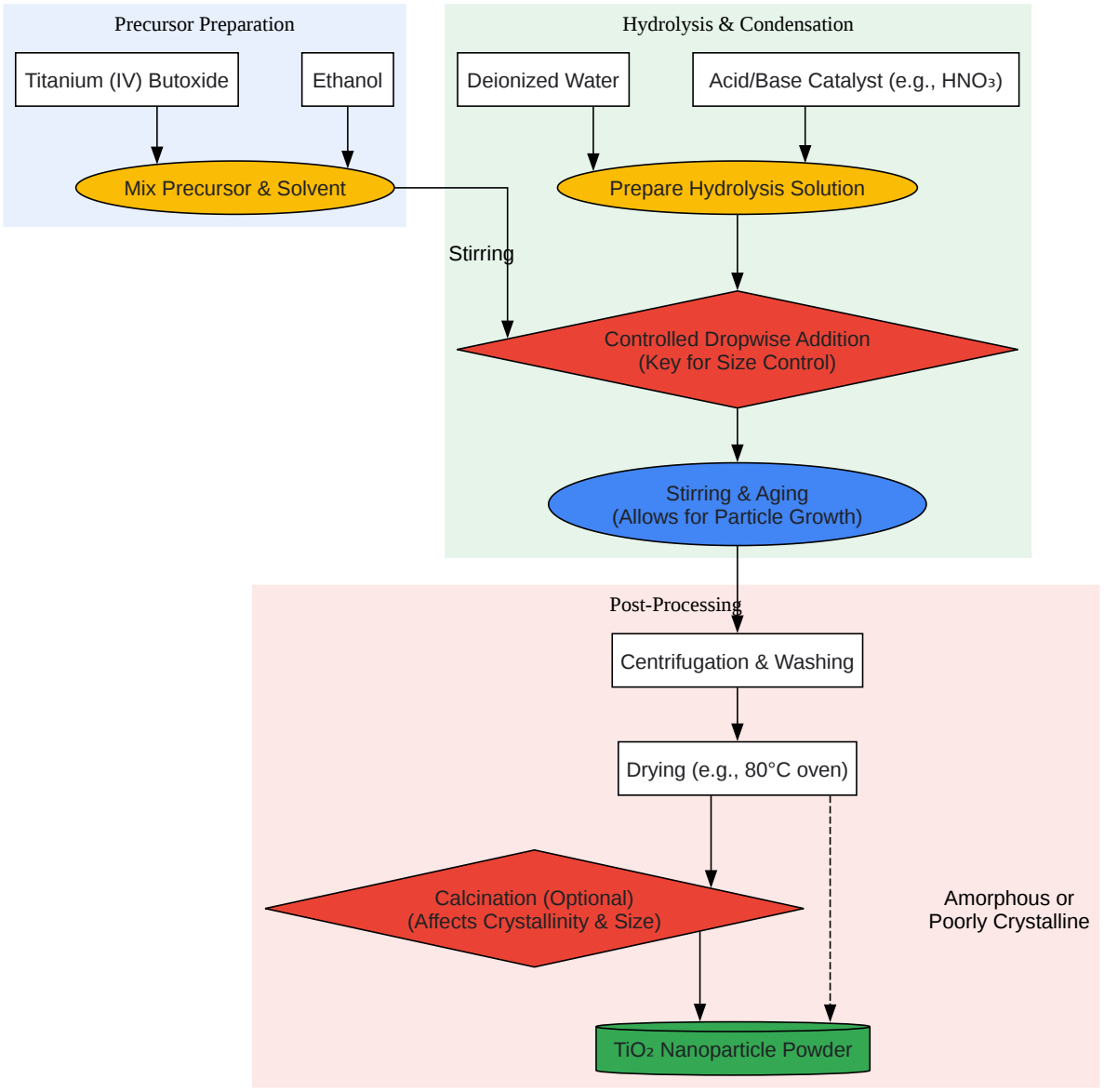
- Temperature: Higher temperatures increase the rates of both hydrolysis and condensation.[4] Post-synthesis thermal treatments, like calcination, are often used to induce phase transitions (e.g., from amorphous to anatase or rutile) and can lead to significant particle growth and aggregation.[8]

- Solvent and Additives: The choice of solvent (e.g., ethanol, isopropanol) affects the precursor's solubility and the reaction kinetics. Surfactants or stabilizing agents like Pluronic F127 can be used to template the particle growth and prevent aggregation.[3]

Experimental Workflow: Sol-Gel Synthesis

The following diagram illustrates a typical workflow for the sol-gel synthesis of TiO2 nanoparticles, highlighting the critical control points that influence particle size.

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Caption: Workflow for sol-gel synthesis of TiO_2 nanoparticles.

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Detailed Protocol: Sol-Gel Synthesis of TiO_2 Nanoparticles

This protocol is a representative example; reagent quantities and conditions should be optimized for the desired particle size.

- Precursor Solution Preparation: In a clean, dry flask, add 30 mL of absolute ethanol. While stirring vigorously with a magnetic stir bar, add 10 mL of titanium (IV) butoxide (or titanium isopropoxide) to the ethanol. Stir for at least 30 minutes to ensure complete mixing.[9]
- Hydrolysis Solution Preparation: In a separate beaker, add 150 mL of deionized water. Carefully add 3 mL of nitric acid (HNO_3) to the water to act as a catalyst and control the pH.
- Hydrolysis Reaction: Using a burette or syringe pump, add the acidic water solution dropwise to the stirring precursor solution. Causality Check: This is the most critical step for size control. A slow addition rate (e.g., 1-2 mL/min) limits the instantaneous concentration of water, promoting controlled nucleation over rapid, chaotic growth.[9]
- Aging the Sol: Once the addition is complete, continue stirring the resulting translucent sol for approximately 2 hours at a controlled temperature, for instance, 60°C. This "aging" period allows for the completion of the condensation reactions and the gradual growth of the nanoparticles.[9]
- Gelation and Drying: Heat the sol to approximately 100°C to evaporate the solvents, which will result in the formation of a viscous gel. Continue heating until a dry, white powder (xerogel) is obtained.[9]
- Washing: The resulting powder should be washed several times with deionized water and ethanol to remove any unreacted precursors or by-products. Centrifugation can be used to separate the particles from the washing solvent.
- Calcination (Optional): To obtain crystalline TiO_2 (typically anatase), the dried powder is calcined in a furnace. A typical procedure is heating at a rate of 5°C/min to 450-500°C and holding for 2-3 hours. Causality Check: Calcination provides the thermal energy for atoms to arrange into a crystalline lattice. However, it also promotes particle growth and can cause

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aggregation as particles sinter together.[8] The final size will be larger than the pre-calcination size.

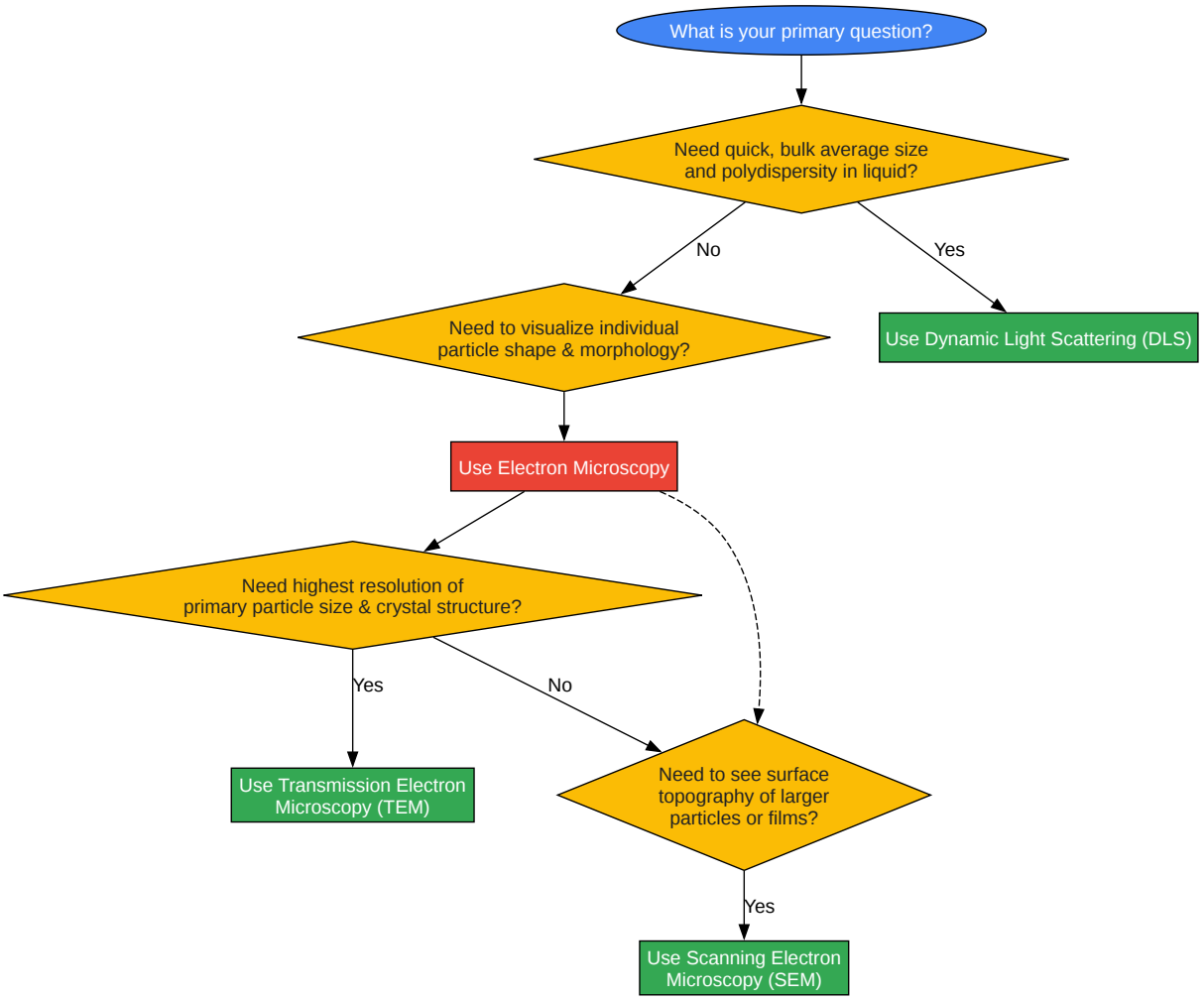
Section 2: A Head-to-Head Comparison of Sizing Methodologies

No single technique provides a complete picture of a nanoparticle population. Using orthogonal methods—approaches that measure different physical principles—is essential for robust validation. The primary techniques are Dynamic Light Scattering (DLS), which measures particles in suspension, and Electron Microscopy (SEM/TEM), which provides direct visualization of dried particles.

Decision Guide: Selecting the Right Technique

The choice of technique depends on the specific information required, sample throughput needs, and available resources.

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Caption: Decision tree for selecting a particle size analysis method.

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Section 3: Deep Dive: Dynamic Light Scattering (DLS)

DLS is a non-invasive technique used to measure the size distribution of particles suspended in a liquid.[10] It is a fast and statistically robust method for assessing the bulk properties of a colloidal suspension.

Principle of Operation: The core principle of DLS is the analysis of Brownian motion.[11] Nanoparticles in a liquid are constantly moving randomly due to collisions with solvent molecules. Smaller particles move more quickly, while larger particles move more slowly. DLS uses a laser to illuminate the sample and a detector to measure the fluctuations in the intensity of the scattered light over time.[11] These fluctuations are directly related to the speed of the particles. By analyzing the rate of these fluctuations with an autocorrelator, the diffusion coefficient (D) of the particles can be calculated. The hydrodynamic diameter (dH) is then determined using the Stokes-Einstein equation:

$$dH = kBT / 3\pi\eta D$$

where kB is the Boltzmann constant, T is the absolute temperature, and η is the viscosity of the solvent.[12]

What is the Hydrodynamic Diameter? It is crucial to understand that DLS measures the hydrodynamic diameter. This is the diameter of a hypothetical sphere that diffuses at the same rate as the particle being measured. It includes not only the core particle but also any surface layers (e.g., adsorbed polymers, surfactants) and the solvent molecules that move with the particle. Consequently, the hydrodynamic diameter is almost always larger than the primary particle size measured by electron microscopy.[6]

Detailed Protocol: DLS Analysis

- Sample Preparation (Critical Step):
  - Prepare a dilute suspension of the TiO_2 nanoparticles in a suitable solvent (e.g., deionized water with 10 mM KNO_3 to screen charge interactions).[13]
  - The suspension should be transparent or only slightly hazy. Overly concentrated samples can cause multiple scattering, leading to artificially small size readings.[13]

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- To break up loose agglomerates, sonicate the sample for 5-10 minutes in an ultrasonic bath.
- Filter the sample through a syringe filter (e.g., 0.22 or 0.45 µm) to remove any large dust particles or contaminants that would heavily skew the results.

- Instrument Setup:
  - Turn on the DLS instrument and allow the laser to warm up for at least 30 minutes for stable performance.
  - Select the correct solvent parameters (viscosity and refractive index) in the software. This is critical for accurate calculations via the Stokes-Einstein equation.
- Measurement:
  - Rinse a clean cuvette with the filtered sample solution, then fill it with approximately 1 mL of the sample.[12]
  - Place the cuvette in the instrument's sample holder and allow it to equilibrate to the set temperature (typically 25°C) for 1-2 minutes.
  - Perform at least three replicate measurements to ensure reproducibility. The software will typically perform multiple short runs and average the results.
- Data Analysis:
  - The primary result is an intensity-weighted distribution. This distribution is naturally biased towards larger particles because a larger particle scatters significantly more light (proportional to the radius to the sixth power).
  - Examine the Polydispersity Index (PDI). A PDI value < 0.1 indicates a highly monodisperse sample. A value > 0.4 suggests a very broad or multimodal distribution.
  - If appropriate, the software can convert the intensity distribution to a volume or number-weighted distribution, but this transformation can amplify noise and should be interpreted with caution.

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Section 4: Deep Dive: Electron Microscopy - Visualizing the Nanoscale

Electron microscopy provides direct images of nanoparticles, offering invaluable information about their primary particle size, shape, and aggregation state. Unlike DLS, it measures particles in a dried state.

Transmission Electron Microscopy (TEM)

TEM is often considered the "gold standard" for nanoparticle sizing due to its exceptionally high resolution, capable of visualizing individual particles and even atomic lattices.[14]

Principle of Operation: A high-energy beam of electrons is transmitted through an ultra-thin sample. The electrons interact with the sample as they pass through it. An image is formed from the electrons that are transmitted, which is then magnified and focused onto an imaging device, such as a CCD camera. Denser materials or thicker sections of the sample scatter more electrons and thus appear darker in the image.

Detailed Protocol: TEM Analysis

- Sample Preparation:
    - Prepare a very dilute suspension of the TiO_2 nanoparticles in a volatile solvent like ethanol or methanol. Sonication is essential to break up agglomerates.
    - Place a TEM grid (typically a 200-400 mesh copper grid with a thin carbon support film) on a piece of filter paper.
    - Using a micropipette, carefully place a single small drop (~3-5 µL) of the dilute nanoparticle suspension onto the grid.[15]
    - Allow the solvent to evaporate completely in a dust-free environment. This can be done at room temperature or under a gentle heat lamp. Causality Check: The goal is to achieve a well-dispersed monolayer of particles on the carbon film. If the concentration is too high, particles will form large, overlapping aggregates upon drying, making individual particle measurement impossible.

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- Imaging:
  - Load the dried TEM grid into the microscope's sample holder and insert it into the vacuum column.
  - Start with a low magnification to find a representative area of the grid with good particle dispersion.
  - Increase the magnification to a level where individual particles are clearly resolved (e.g., 50,000x to 200,000x).[16]
  - Acquire multiple images from different areas of the grid to ensure the data is representative of the entire sample.
- Data Analysis:
  - Use image analysis software (like ImageJ) to measure the diameters of a statistically significant number of particles (typically >200).[14]
  - For non-spherical particles, a consistent measurement approach must be used (e.g., measuring the longest dimension, or the area-equivalent diameter).
  - Generate a histogram from the collected measurements to visualize the number-weighted particle size distribution. Calculate the mean size and standard deviation.

Scanning Electron Microscopy (SEM)

SEM is used to visualize the surface topography of a sample. While its resolution is generally lower than TEM, it is excellent for characterizing the morphology of larger nanoparticles, aggregates, and powders.[17]

Principle of Operation: SEM scans a focused beam of electrons over the surface of a bulk sample.[17] The electron beam interacts with the atoms in the sample, producing various signals that contain information about the sample's surface topography and composition. The most common signals are secondary electrons (SE), which produce images of the surface morphology.

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Detailed Protocol: SEM Analysis

- Sample Preparation:
  - Place a piece of conductive carbon tape onto an aluminum SEM stub.
  - Carefully deposit a small amount of the dry TiO_2 nanoparticle powder onto the tape.
  - Use a jet of compressed air or nitrogen to gently blow away any excess, loose powder, leaving a thin, representative layer.
  - For non-conductive samples like TiO_2, a thin conductive coating (e.g., gold, platinum, or carbon) must be applied using a sputter coater. This prevents charging of the sample surface by the electron beam, which would otherwise distort the image.[17]
- Imaging:
  - Place the coated stub into the SEM's vacuum chamber.
  - Begin imaging at a low magnification to locate a suitable area.
  - Increase the magnification and adjust the focus and astigmatism to obtain a sharp image of the particles. A magnification of 20,000x to 100,000x is often required for nanoparticles.
  - Capture images at various locations on the stub.
- Data Analysis:
  - Similar to TEM, use image analysis software to measure the dimensions of a large number of particles.[14] SEM is particularly useful for assessing the size and shape of aggregates.

Section 5: Synthesizing the Data: A Holistic View

The power of using orthogonal techniques comes from understanding why their results differ. A sample analyzed by DLS, TEM, and SEM will yield three different mean values and distributions, and each one is correct within the context of what it measures.

Comparative Data Summary

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The following table presents hypothetical but realistic data for a TiO_2 nanoparticle sample synthesized via the sol-gel method, illustrating the typical results from each technique.

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Parameter	Dynamic Light Scattering (DLS)	Transmission Electron Microscopy (TEM)	Scanning Electron Microscopy (SEM)
Principle	Measures scattered light from particles undergoing Brownian motion in a liquid.	Transmits electrons through an ultra-thin sample to form a 2D projection image.	Scans an electron beam across the surface of a bulk sample to form a 3D surface image.
Measurement Type	Hydrodynamic Diameter (Z-average)	Primary Particle Diameter (Number-avg.)	Primary Particle/Aggregate Size
Sample State	Liquid Suspension	Dry, on a thin film	Dry, bulk powder on a stub
Hypothetical Mean Size	85 nm	45 nm	50 nm (primary), >200 nm (aggregates)
Polydispersity Index (PDI)	0.210	N/A (Std. Dev. = 8 nm)	N/A (Visually polydisperse)
Key Strengths	• Fast, high throughput• Statistically robust (bulk measurement)• Measures in-situ state• Sensitive to aggregation	• Highest resolution• Provides shape and morphology data• Can reveal internal structure/crystallinity	• Excellent for surface topography• Minimal sample prep for powders• Large field of view for aggregate analysis
Key Limitations	• Measures hydrodynamic size• Intensity-weighted (bias to large particles)• No shape information• Sensitive to contaminants (dust)	• Measures primary particle size in a vacuum (dry state)• Time-consuming sample prep & analysis• Small sampling area (may not be representative)	• Lower resolution than TEM• Requires conductive coating for insulators• Can be difficult to disperse powders well

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Why the Discrepancy?

- DLS (85 nm) vs. TEM (45 nm): This is the most common and expected difference. The DLS value is larger because it measures the 45 nm primary particle plus a solvent layer and is influenced by the presence of small aggregates, which have a much larger hydrodynamic radius. The intensity-weighting of DLS heavily skews the average towards these larger species.

- SEM (50 nm) vs. TEM (45 nm): These values are often in closer agreement as they both measure the primary physical diameter. Minor differences can arise from calibration, the specific particles measured, and the resolution limits of the SEM. SEM is also better at visualizing the large-scale aggregation that DLS detects indirectly.

Conclusion: A Multi-faceted Approach to Truth

Validating the particle size distribution of nanoparticles synthesized from **poly(titanium butoxide)** is not a task for a single instrument. A scientifically rigorous approach demands the use of complementary techniques. DLS provides rapid, statistically significant data on the hydrodynamic size and colloidal stability of the particles in their native liquid environment. Electron microscopy, with TEM as the high-resolution standard, delivers indisputable visual evidence of the primary particle size, shape, and state of aggregation. By intelligently combining these methods, researchers can build a comprehensive and trustworthy understanding of their nanomaterials, ensuring reproducibility in their experiments and reliability in their final applications.

References

- Verleysen, E., et al. (2021). Identification and characterization of TiO2 nanoparticles in face masks by TEM. Sciensano. [Link]

- Hassan, P. A., Rana, S., & Verma, G. (2015). Dynamic Light Scattering and Its Application to Control Nanoparticle Aggregation in Colloidal Systems: A Review. U.S. National Library of Medicine. [Link]

- Kennedy, A. J., et al. (2015). Nanoparticle dispersion in environmentally relevant culture media: A TiO 2 case study and considerations for a general approach. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- nanoGEM. (n.d.). SOP: Scanning Electron Microscopy (SEM) Analysis of Nanoparticle Samples. [Link]
- Ibrahim, S. A., & Sreekantan, S. (2011). Effect of pH on TiO2 Nanoparticles via Sol-Gel Method. ResearchGate. [Link]
- Vignesh, K., et al. (2022). The schematic diagram of the sol-gel synthesis preparation steps of TiO2 nanoparticles. ResearchGate. [Link]
- Mast, J., et al. (n.d.). Standard Operating Procedure: Recording of transmission electron microscopy (TEM) images of nanomaterials (NM). RIVM. [Link]
- Ali, R., El-Boubbou, K., & Boudjelal, M. (2021). A Simple Protocol for Sample Preparation for Scanning Electron Microscopic Imaging Allows Quick Screening of Nanomaterials Adhering to Cell Surface. U.S. National Library of Medicine. [Link]
- Ibrahim, S. A., & Sreekantan, S. (2011). Effect of pH on TiO2 nanoparticles via sol gel method. CORE. [Link]
- Nanoscience Instruments. (n.d.). Particle Analysis Techniques: What Makes SEM Unique. [Link]
- Mast, J., et al. (n.d.). Standard Operating Procedure: Recording of transmission electron microscopy (TEM) images of nanomaterials (NM). RIVM. [Link]
- Delong America. (n.d.). Nanoparticle Sizing Techniques: Comparison of TEM vs. DLS vs. AFM. [Link]
- Di-Mauro, A., et al. (2023). Novel Sol-Gel Synthesis of TiO2 Spherical Porous Nanoparticles Assemblies with Photocatalytic Activity. U.S. National Library of Medicine. [Link]
- Gaumet, M., et al. (n.d.). Standard Operating Procedure for Dynamic Light Scattering (DLS). RIVM. [Link]
- Wessling, B., et al. (2013). How is it best to prepare nano particles for SEM imaging and subsequent grain size analysis?. ResearchGate. [Link]

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- Gaillard, C., et al. (2024). Strategy for Ensuring the Metrological Traceability of Nanoparticle Size Measurements by SEM. MDPI. [Link]
- Materials Science and Engineering. (2021). Sol-gel Synthesis of TiO2 Nanoparticles. YouTube. [Link]
- Holzwarth, U., et al. (2020). Comparison of the hydrodynamic diameter of as-received (cold) and ^{44}Ti-labelled nanoparticles. ResearchGate. [Link]
- Wyatt Technology. (n.d.). Dynamic Light Scattering (DLS). [Link]
- Scarpelli, F., et al. (2021). Influence of the Heat Treatment on the Particles Size and on the Crystalline Phase of TiO2 Synthesized by the Sol-Gel Method. ResearchGate. [Link]
- Weiss, C. A. Jr., & Moser, R. D. (2015). Sample Preparation of Nano-sized Inorganic Materials for Scanning Electron Microscopy or Transmission Electron Microscopy. Defense Technical Information Center. [Link]
- El-Brolossy, T. A., et al. (2017). Preparation and Characterization of Nano Titanium Dioxide Photocatalysts Via Sol Gel Method over Narrow Ranges of Varying Parameters. Oriental Journal of Chemistry. [Link]
- Sari, P. N., et al. (2023). Synthesis of Titanium Dioxide (TiO2) Using Sol-Gel Methods. Springer Professional. [Link]
- Al-Hada, N. M., et al. (2021). Investigation of TiO2 Nanoparticles Synthesized by Sol-Gel Method for Effectual Photodegradation, Oxidation and Reduction Reaction. MDPI. [Link]
- Carbone, M., et al. (2018). Influence of the Heat Treatment on the Particles Size and on the Crystalline Phase of TiO2 Synthesized by the Sol-Gel Method. U.S. National Library of Medicine. [Link]
- Babick, F., et al. (2024). Comparative electron microscopy particle sizing of TiO 2 pigments: sample preparation and measurement. Beilstein Journal of Nanotechnology. [Link]
- Sharma, A., et al. (2014). Synthesis of TiO2 Nanoparticles by Sol-gel Method and Their Characterization. Krishi Sanskriti. [Link]

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- MDPI. (2024). Effect of Nano-TiO2 Dioxide on the Hydration Process of Tunnel Construction in Low-Temperature Environments. [Link]
- Wang, Y., et al. (2019). Detailed characterisation of TiO2 nano-aggregate morphology using TEM image analysis. DR-NTU. [Link]
- Wyatt Technology. (n.d.). Dynamic Light Scattering (DLS). [Link]
- Kaushik, A., et al. (2023). Dynamic Light Scattering: A Powerful Tool for In Situ Nanoparticle Sizing. MDPI. [Link]

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Sources

- 1. wyatt.com [wyatt.com]
- 2. mdpi.com [mdpi.com]
- 3. Novel Sol-Gel Synthesis of TiO2 Spherical Porous Nanoparticles Assemblies with Photocatalytic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Influence of the Heat Treatment on the Particles Size and on the Crystalline Phase of TiO2 Synthesized by the Sol-Gel Method - PMC [pmc.ncbi.nlm.nih.gov]
- 5. files01.core.ac.uk [files01.core.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. m.youtube.com [m.youtube.com]
- 10. Dynamic Light Scattering and Its Application to Control Nanoparticle Aggregation in Colloidal Systems: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 11. rivm.nl [rivm.nl]
- 12. research.colostate.edu [research.colostate.edu]

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- 13. researchgate.net [researchgate.net]
- 14. Preparation and Characterization of Nano Titanium Dioxide Photocatalysts Via Sol Gel Method over Narrow Ranges of Varying Parameters – Oriental Journal of Chemistry [orientjchem.org]
- 15. rivm.nl [rivm.nl]
- 16. A Simple Protocol for Sample Preparation for Scanning Electron Microscopic Imaging Allows Quick Screening of Nanomaterials Adhering to Cell Surface - PMC [pmc.ncbi.nlm.nih.gov]
- 17. materialneutral.info [materialneutral.info]

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